

what is Cogazocine used for in research

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Compound Focus: Cogazocine

CAS No.: 57653-29-9

Cat. No.: S1915626

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Cogazocine at a Glance

The table below summarizes the core research aspects of **Cogazocine** based on current literature.

Aspect	Description
IUPAC Name	10-(cyclobutylmethyl)-1-ethyl-13,13-dimethyl-10-azatricyclo[7.3.1.0 ^{2,7}]trideca-2(7),3,5-trien-4-ol [1]
Chemical Class	Benzomorphan opioid [1]
Molecular Formula	C ₂₁ H ₃₁ NO [1]
Molecular Weight	313.5 g/mol [1]

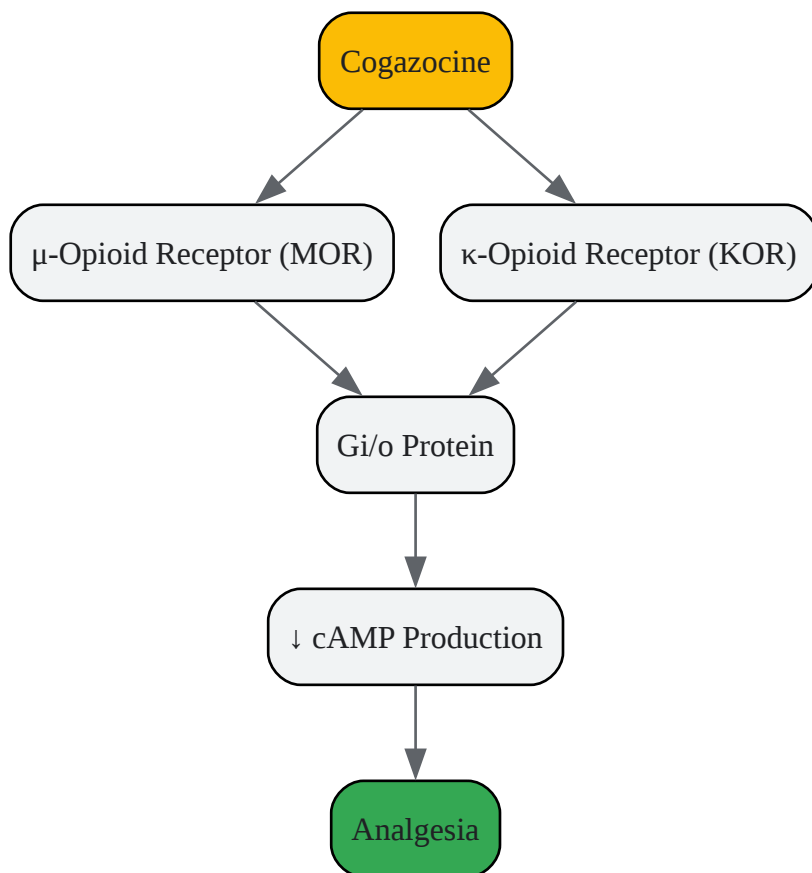
| **Primary Research Applications** | 1. Investigation as an analgesic agent [1] 2. Study in combination with anticancer drugs (e.g., Doxorubicin, Cisplatin) to overcome chemoresistance [2] [1] || **Mechanism of Action** | Acts as an agonist at μ -opioid (MOR) and κ -opioid (KOR) receptors. Its proposed anticancer synergy involves inhibiting key survival pathways (Akt, mTOR) and inducing mitochondrial dysfunction in cancer cells [1]. || **Research Status** | Preclinical; direct binding assays and detailed ADME/Tox profiles are noted as uncharacterized [1]. |

Proposed Mechanisms of Action

Cogazocine's research interest stems from its dual receptor activity and a novel mechanism for sensitizing cancer cells. The signaling pathways below illustrate these proposed mechanisms.

Opioid Receptor-Mediated Analgesia

As a benzomorphan opioid, **Cogazocine** is predicted to function as an agonist at μ -opioid (MOR) and κ -opioid (KOR) receptors. Its structural similarity to the approved drug **Pentazocine** suggests potential use in managing moderate-to-severe pain [1] [3].

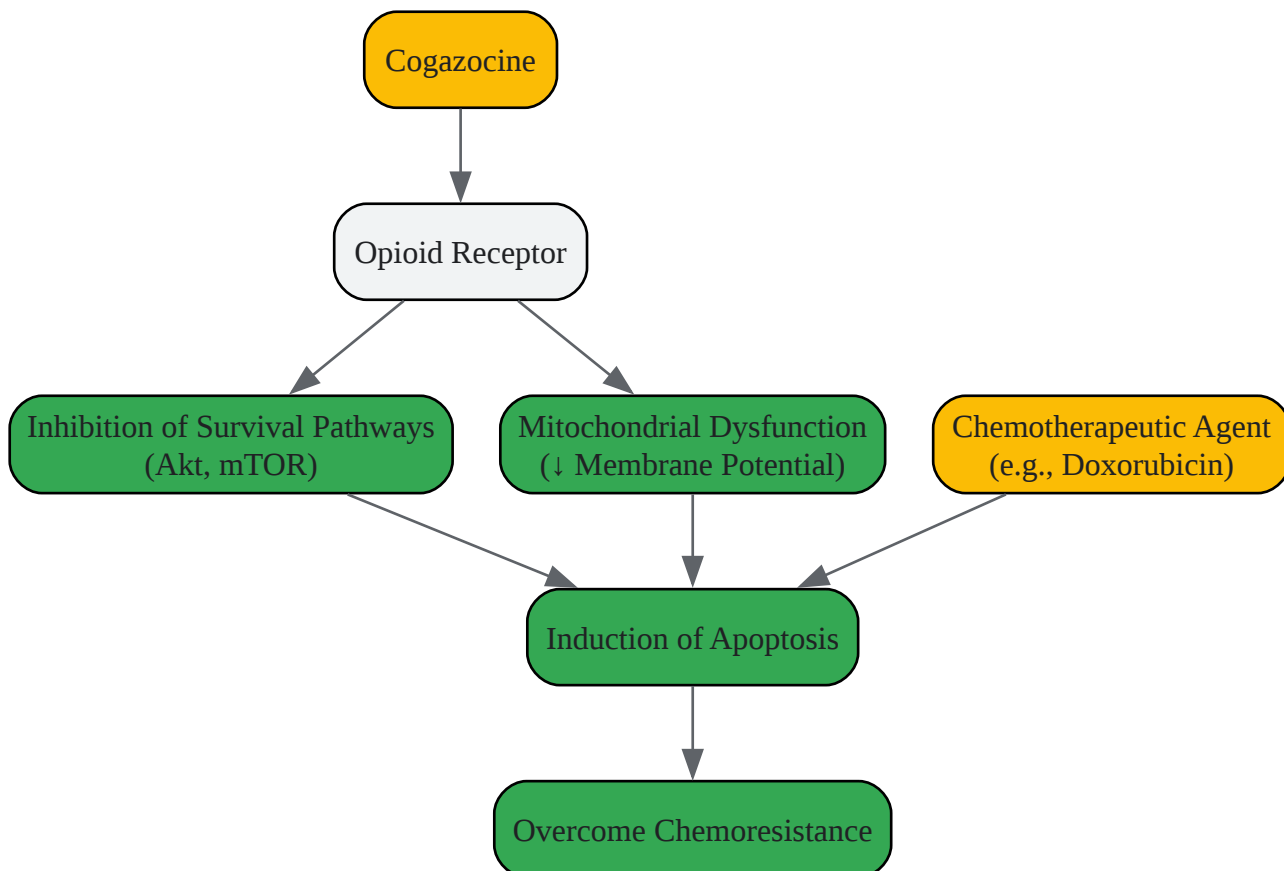


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Figure 1: Proposed analgesic pathway of **Cogazocine** via opioid receptor activation.

Synergy with Anticancer Agents

A key patent (WO2014056897A1) discloses that opioid agonists like **Cogazocine** can potentiate conventional chemotherapeutics through multiple pathways [2] [1].



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Figure 2: Proposed mechanism for **Cogazocine**'s synergy with anticancer drugs.

Key Experimental Protocols

The following methodologies are adapted from the patent WO2014056897A1, which forms the basis for researching **Cogazocine**'s synergistic effects with chemotherapy [2] [1].

In Vitro Assessment of Chemosensitization

This protocol evaluates the ability of **Cogazocine** to enhance cancer cell death when combined with an anticancer drug.

- **Objective:** To determine the synergistic effect of **Cogazocine** and a chemotherapeutic agent (e.g., Doxorubicin) on cancer cell viability.
- **Key Materials:**
 - **Cell Lines:** Drug-resistant cancer cell lines (e.g., Leukemia, Breast Carcinoma).
 - **Test Compounds:** **Cogazocine**, chemotherapeutic agent (Doxorubicin/Cisplatin), control vehicle.
 - **Reagents:** Cell viability assay kit (e.g., MTT, XTT), culture medium.
- **Procedure:**
 - **Cell Plating:** Seed cells in 96-well plates at a density of 5×10^3 to 1×10^4 cells per well and incubate for 24 hours.
 - **Compound Treatment:**
 - **Group 1:** Vehicle control.
 - **Group 2:** **Cogazocine** alone (dose range to be established).
 - **Group 3:** Chemotherapeutic agent alone (e.g., IC₂₀ concentration).
 - **Group 4:** Combination of **Cogazocine** and chemotherapeutic agent.
 - **Incubation:** Treat cells for 48-72 hours.
 - **Viability Measurement:** Add MTT/XTT reagent and incubate for 2-4 hours. Measure absorbance at 450-490 nm.
 - **Data Analysis:** Calculate percent viability and use combination index (CI) analysis to determine synergy (CI < 1 indicates synergy).

Mechanism Investigation via Western Blot

This protocol assesses the proposed molecular mechanism by which **Cogazocine** inhibits survival pathways.

- **Objective:** To analyze the inhibition of phosphorylation in Akt and mTOR pathways.
- **Key Materials:**
 - **Antibodies:** Phospho-Akt (Thr308), Total Akt, Phospho-mTOR (Ser2448), Total mTOR, β -Actin.
 - **Other:** RIPA Lysis Buffer, SDS-PAGE gel, Western blotting apparatus.
- **Procedure:**
 - **Cell Treatment and Lysis:** Treat cells as per the in vitro protocol. Lyse cells in RIPA buffer with protease and phosphatase inhibitors.
 - **Protein Quantification:** Determine protein concentration using a BCA or Lowry assay.
 - **Gel Electrophoresis:** Load 20-30 μ g of protein per lane on an SDS-PAGE gel and run.
 - **Membrane Transfer:** Transfer proteins to a nitrocellulose membrane.
 - **Antibody Incubation:**

- Block membrane for 1 hour.
- Incubate with primary antibody overnight at 4°C.
- Incubate with HRP-conjugated secondary antibody for 1 hour.
- **Signal Detection:** Use chemiluminescent substrate and image the blot.

Research Gaps and Future Directions

Current knowledge of **Cogazocine** is preliminary. Key areas for future investigation include [1]:

- **Receptor Profiling:** Quantitative radioligand binding assays to determine its affinity (K_i) and efficacy at MOR, KOR, and DOR.
- **ADME & Toxicology:** Comprehensive in vivo pharmacokinetic studies and acute/chronic toxicity assessments in rodent models.
- **Therapeutic Validation:** Rigorous in vivo efficacy studies in relevant animal models of pain and cancer.

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References

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3. Pentazocine - an overview [sciencedirect.com]

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